

## Solubility Profile of 4-Aminophenol in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4-aminophenol** in various organic solvents. The information contained herein is critical for professionals in drug development, chemical synthesis, and materials science, where **4-aminophenol** is a key intermediate. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

### **Quantitative Solubility Data**

The solubility of **4-aminophenol** is a crucial parameter for its application in synthesis, formulation, and purification processes. The following tables summarize the quantitative solubility data of **4-aminophenol** in a range of common organic solvents and water at various temperatures. The data has been compiled from various scientific and technical sources.

Table 1: Solubility of **4-Aminophenol** in Various Organic Solvents



Solvent	Temperature (°C)	Solubility ( g/100 mL)
Acetonitrile	25	23[1]
Ethyl Acetate	25	15[1]
Acetone	25	12[1]
Ethanol	25	4.5[1]
Diethyl Ether	25	1.2[1]
Toluene	25	0.8[1]
Benzene	Not Specified	Negligible[1]
Chloroform	Not Specified	Negligible[1]
Dimethyl Sulfoxide (DMSO)	Not Specified	Very Soluble[1][2]

Table 2: Solubility of **4-Aminophenol** in Water at Different Temperatures

Temperature (°C)	Solubility ( g/100 mL)
0	1.1
10	1.283
20	1.575
25	1.5[1]
30	1.865
40	2.248
60	3.475
80	7.322
100	27.01



# **Experimental Protocol: Determination of 4- Aminophenol Solubility**

The following is a detailed methodology for the experimental determination of the solubility of **4-aminophenol** in an organic solvent using the isothermal equilibrium method followed by gravimetric analysis. This method is a reliable and widely used technique for generating accurate solubility data.

Objective: To determine the equilibrium solubility of **4-aminophenol** in a selected organic solvent at a specific temperature.

Materials and Equipment:

- 4-Aminophenol (analytical grade)
- Selected organic solvent (HPLC grade)
- · Thermostatically controlled shaker bath or incubator
- Analytical balance (± 0.0001 g)
- Glass vials with screw caps
- Spatula
- Volumetric flasks
- Pipettes
- Syringe filters (0.45 μm, solvent-compatible)
- Evaporating dish
- Drying oven

#### Procedure:

Preparation of Saturated Solution:



- Add an excess amount of **4-aminophenol** to a series of glass vials. The excess solid is crucial to ensure that equilibrium is reached with a solid phase present.
- Add a known volume of the selected organic solvent to each vial.
- Securely cap the vials to prevent solvent evaporation.

#### Equilibration:

- Place the vials in a thermostatically controlled shaker bath set to the desired temperature.
- Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) with continuous agitation. The exact time should be determined by preliminary experiments to ensure equilibrium is reached (i.e., the concentration of the solute in the solution does not change over time).

#### · Sample Collection and Filtration:

- After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to avoid premature crystallization.
- Immediately filter the collected supernatant through a 0.45 μm syringe filter into a preweighed, clean, and dry evaporating dish. This step is critical to remove any undissolved solid particles.

#### Gravimetric Analysis:

- Weigh the evaporating dish containing the filtered saturated solution to determine the mass of the solution.
- Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **4-aminophenol** (e.g., 60-80°C).
- Continue drying until a constant weight of the residue (4-aminophenol) is achieved. This
  indicates that all the solvent has evaporated.

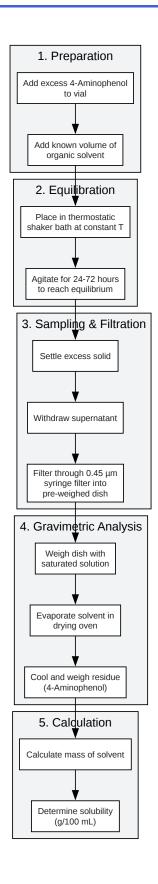


- Allow the evaporating dish to cool to room temperature in a desiccator before weighing it again to determine the mass of the dissolved 4-aminophenol.
- · Calculation of Solubility:
  - Calculate the mass of the solvent by subtracting the mass of the 4-aminophenol residue from the total mass of the solution.
  - Express the solubility in grams of 4-aminophenol per 100 mL of the solvent. If the density
    of the solvent at the experimental temperature is known, the mass of the solvent can be
    converted to volume.

## **Visualization of Experimental Workflow**

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4-aminophenol**.





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Caption: Experimental workflow for determining 4-aminophenol solubility.



This guide provides essential data and methodologies to support research and development activities involving **4-aminophenol**. The provided solubility data serves as a valuable reference, while the detailed experimental protocol offers a practical framework for in-house solubility studies.

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### References

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